

5-Iodo-6-methyluracil molecular weight and formula

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Compound of Interest

Compound Name: **5-Iodo-6-methyluracil**

Cat. No.: **B073931**

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Technical Guide: 5-Iodo-6-methyluracil

This document provides a detailed overview of the chemical properties and synthesis of **5-Iodo-6-methyluracil**, a halogenated derivative of uracil. This guide is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Core Molecular Data

5-Iodo-6-methyluracil is a modified pyrimidine base. Its fundamental molecular properties are summarized below.

Property	Value
Molecular Formula	C5H5IN2O2 ^[1]
Molecular Weight	252.01 g/mol ^[1]
IUPAC Name	5-iodo-6-methyl-1H-pyrimidine-2,4-dione ^[1]
CAS Number	1461-67-2 ^[1]

Experimental Protocols: Synthesis

A highly efficient method for synthesizing **5-Iodo-6-methyluracil** is through the oxidative halogenation of 6-methyluracil.^[1] This approach yields the desired product as the sole outcome of the reaction.

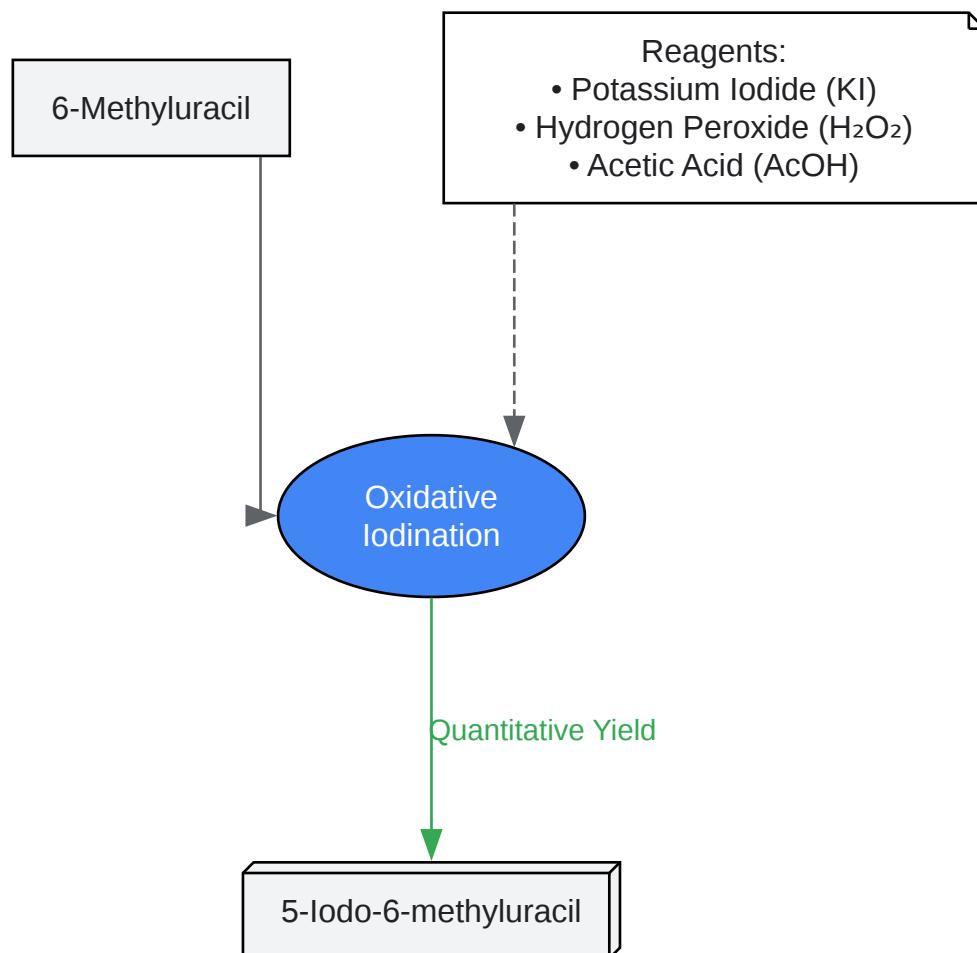
Method: Oxidative Iodination

An effective protocol involves the use of potassium iodide (KI) and hydrogen peroxide (H₂O₂) in an acidic medium.

- Starting Material: 6-Methyluracil
- Reagents:
 - Potassium Iodide (KI) - Serves as the iodine source.
 - Hydrogen Peroxide (H₂O₂) - Acts as the oxidizing agent.
 - Acetic Acid (AcOH) - Provides the acidic environment for the reaction.
- Procedure: The iodination of 6-methyluracil is conducted using a combination of potassium iodide and hydrogen peroxide within an acetic acid solvent. This reaction mixture leads to the formation of **5-iodo-6-methyluracil** with a quantitative yield.^[1] During the process, particularly with the addition of the oxidizing agent in acetic acid, spontaneous warming of the reaction mixture may occur.^[1]

Synthesis Workflow

The following diagram illustrates the synthetic pathway for producing **5-iodo-6-methyluracil** from 6-methyluracil via oxidative iodination.



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Caption: Oxidative iodination pathway for **5-Iodo-6-methyluracil** synthesis.

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References

- 1. researchgate.net [researchgate.net]
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